

Mass Spectrometry Analysis of 1-(Piperidin-4-ylcarbonyl)azepane: A Technical Guide

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Compound of Interest

Compound Name: 1-(Piperidin-4-ylcarbonyl)azepane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the anticipated mass spectrometry analysis of **1-(Piperidin-4-ylcarbonyl)azepane**, a heterocyclic compound with potential applications in medicinal chemistry and drug development.^[1] Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document outlines the predicted fragmentation patterns and provides generalized experimental protocols based on the analysis of structurally similar molecules.^[2]

Predicted Mass Spectrometry Data

The mass spectrometric analysis of **1-(Piperidin-4-ylcarbonyl)azepane** (chemical formula: $C_{12}H_{22}N_2O$) is expected to yield a molecular ion and several characteristic fragment ions. The molecular weight of this compound provides the basis for identifying the parent ion in a mass spectrum.

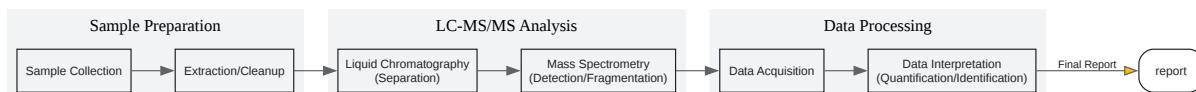
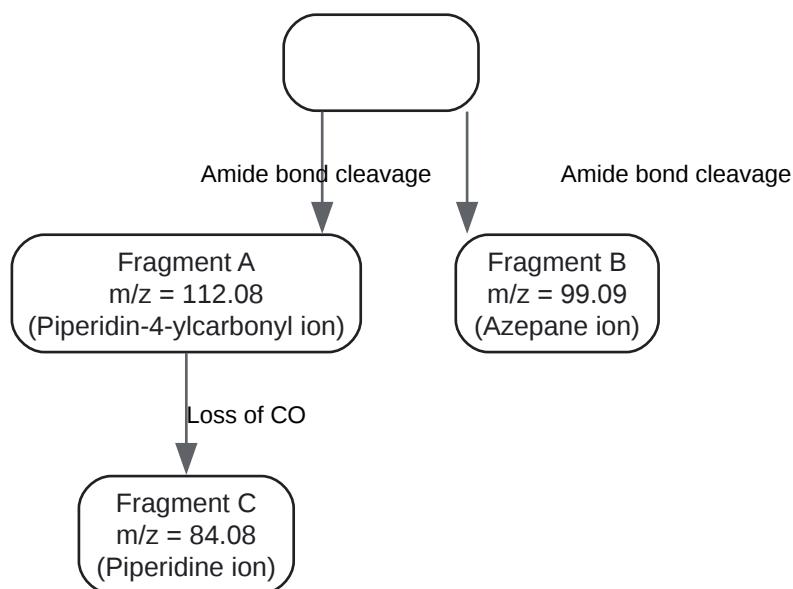
Table 1: Predicted Mass-to-Charge Ratios (m/z) of Parent and Major Fragment Ions

Ion	Predicted m/z	Description
[M+H] ⁺	211.18	Protonated parent molecule
Fragment A	112.08	Resulting from the cleavage of the amide bond (Piperidin-4-ylcarbonyl moiety)
Fragment B	99.09	Azepane ring fragment
Fragment C	84.08	Piperidine ring fragment

Note: The predicted m/z values are based on theoretical fragmentation and may vary slightly in experimental conditions.

Proposed Fragmentation Pathway

The fragmentation of **1-(Piperidin-4-ylcarbonyl)azepane** under mass spectrometry conditions, such as electrospray ionization (ESI), is likely to involve the cleavage of the amide bond, which is a common and energetically favorable fragmentation pathway for molecules containing this functional group.^[2] The piperidine and azepane rings may also undergo fragmentation.



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References

- 1. Buy 1-(Piperidin-4-ylcarbonyl)azepane | 86542-89-4 [smolecule.com]
- 2. benchchem.com [benchchem.com]
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